

nigericin Gram-positive vs Gram-negative bacteria activity

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Compound Focus: Nigericin

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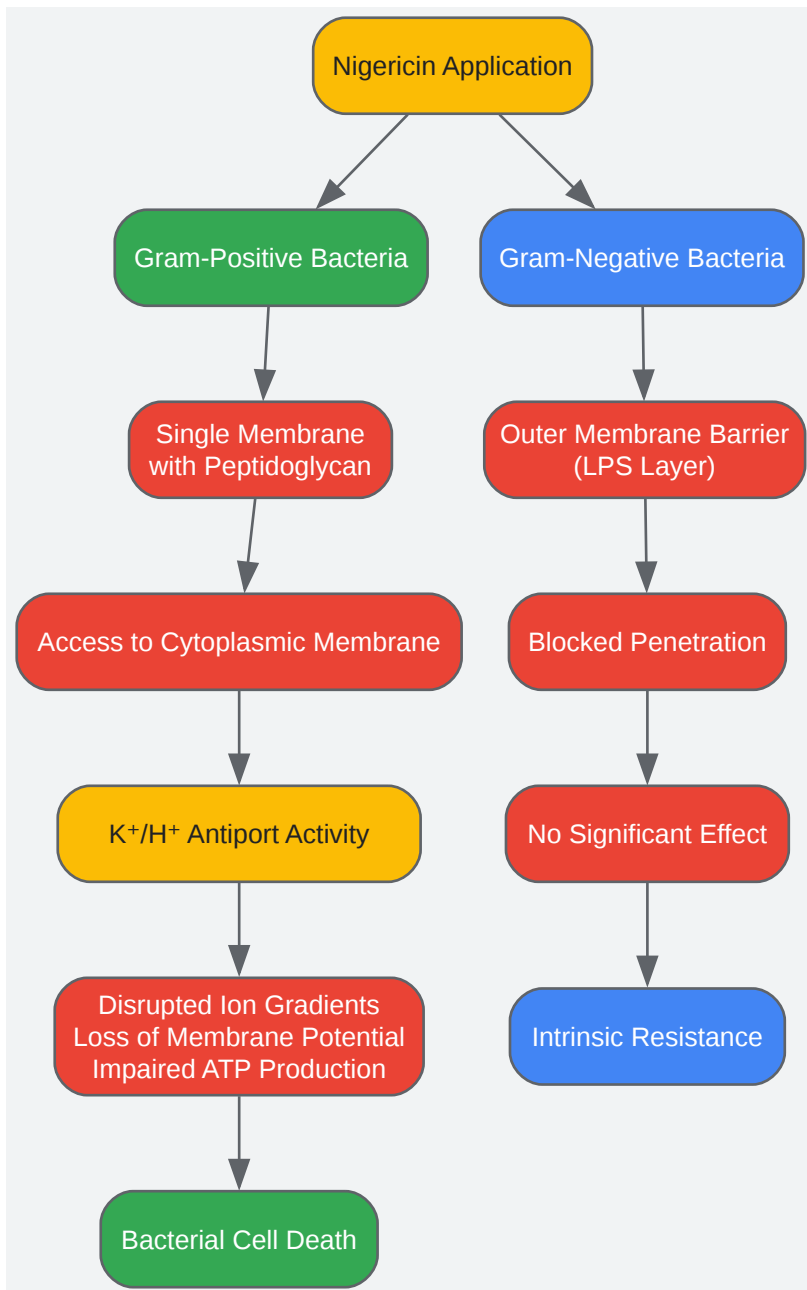
Mechanism of Action and Structural Basis for Selectivity

Nigericin's antibacterial effect and its selectivity for Gram-positive bacteria are directly linked to its function as an ionophore and the structural differences between the two bacterial classes.

- **Ionophore Function: Nigericin** acts as a **K⁺/H⁺ antiporter**, meaning it exchanges potassium ions (K⁺) for protons (H⁺) across lipid membranes [1] [2]. This activity disrupts critical transmembrane ion gradients, leading to:
 - **Collapse of membrane potential** [3] [4].
 - **Disruption of ATP production** and the electron transport chain [3].
 - **Altered cytoplasmic pH** and ionic homeostasis, ultimately causing cell death [2].
- **Structural Basis for Selectivity:** The reason **nigericin** can exert these effects in Gram-positive but not Gram-negative bacteria lies in their cell envelope structures.
 - **Gram-Positive Bacteria:** Have a single cytoplasmic membrane surrounded by a thick peptidoglycan layer. This structure allows **nigericin** direct access to the cytoplasmic membrane to disrupt ion gradients [5] [6].
 - **Gram-Negative Bacteria:** Possess a complex **double-membrane structure**. The outer membrane contains lipopolysaccharides (LPS) and serves as a formidable **permeability**

barrier, preventing many compounds, including **nigericin**, from penetrating into the cell [5] [6].

The following diagram illustrates how **nigericin**'s mechanism and the structural differences in bacterial envelopes lead to its selective activity.



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Key Experimental Data and Protocols

The potent activity of **nigericin** against Gram-positive bacteria is supported by robust experimental data, particularly against challenging drug-resistant strains.

Quantitative Susceptibility Data

A 2022 systematic investigation evaluated **nigericin** against a large panel of clinical multidrug-resistant (MDR) Gram-positive isolates. The results demonstrate its potent activity [3]:

Bacterial Species	Number of Clinical Isolates	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
<i>Staphylococcus aureus</i>	100	0.25	0.5
<i>Staphylococcus epidermidis</i>	20	0.125	0.25
<i>Enterococcus faecium</i> (VRE)	20	0.125	0.25
<i>Enterococcus faecalis</i> (VRE)	20	0.125	0.25
<i>Streptococcus pneumoniae</i>	20	0.125	0.25
<i>Streptococcus agalactiae</i>	20	0.125	0.25

MIC: Minimum Inhibitory Concentration; VRE: Vancomycin-Resistant Enterococcus [3]

Key Experimental Protocols

To evaluate **nigericin**'s antibacterial properties, researchers employ several standard microbiological assays:

- **Broth Microdilution for MIC Determination** [3]
 - **Procedure:** Bacteria are grown in liquid broth with serial dilutions of **nigericin**. After overnight incubation, the **MIC is recorded as the lowest concentration that prevents visible turbidity**, indicating growth inhibition.
 - **Standard:** Performed according to **Clinical and Laboratory Standards Institute (CLSI)** guidelines.

- **Time-Kill Assay** [3]
 - **Procedure:** Exponentially growing bacteria are exposed to **nigericin** at a specific concentration. Samples are taken over time, serially diluted, and plated on drug-free agar. After incubation, **colony-forming units (CFU) are counted** to determine the reduction in viable bacteria over time, distinguishing bactericidal from bacteriostatic activity.
- **Checkerboard Synergy Assay** [3]
 - **Procedure:** Serial dilutions of **nigericin** and a second antibiotic are combined in a grid pattern. The **Fractional Inhibitory Concentration Index (FICI)** is calculated to determine if the drug combination has synergistic, additive, or antagonistic effects.
- **Persister Cell and Biofilm Assays** [3]
 - **Persister Killing:** Stationary-phase cultures or cells pre-treated with a bacteriostatic antibiotic are exposed to **nigericin**. Surviving persister cells are quantified by CFU counts after removal of the drug.
 - **Biofilm Reduction:** Established biofilms are treated with **nigericin**, and the reduction in viable biofilm-embedded cells is measured.

Research Implications and Comparison to Other Antibiotics

The experimental profile of **nigericin** positions it as a promising candidate for addressing specific antibiotic challenges.

- **Advantages for Gram-Positive Infections:**
 - **Effective against MDR Pathogens:** Shows high potency against top-priority pathogens like MRSA and VRE [3].
 - **Eradicates Persisters and Biofilms:** Addresses two major causes of chronic and recurrent infections that are tolerant to conventional antibiotics [3].
 - **Low Resistance Propensity:** Developing resistance required multiple rounds of in vitro challenge, and no cross-resistance with other antibiotic classes was observed, suggesting a distinct mechanism [3].
- **Limitations:**

- **Narrow Spectrum:** Its primary limitation is the lack of activity against Gram-negative bacteria due to the permeability barrier of the outer membrane [5] [6].
- **Cytotoxicity in Eukaryotic Cells:** As an ionophore, **nigericin** can disrupt the membrane potential of host mitochondria and other organelles, which is a critical consideration for therapeutic development [4] [2].

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References

1. Nigericin - an overview | ScienceDirect Topics [sciencedirect.com]
2. Nigericin Sodium Salt: Strategic Leverage of a Potassium ... [cytochalasin-d.com]
3. Nigericin is effective against multidrug resistant gram-positive ... [pmc.ncbi.nlm.nih.gov]
4. Nigericin Induces Paraptosis-Like Cell Death Instead of ... [pmc.ncbi.nlm.nih.gov]
5. Gram Positive vs Gram Negative Bacteria Explained [technologynetworks.com]
6. The Bacterial Cell Envelope - PMC - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]

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